

Physical and chemical properties of cis-Nonachlor

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Compound of Interest

Compound Name: **cis-Nonachlor**

Cat. No.: **B1202745**

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An In-depth Technical Guide to the Physical and Chemical Properties of **cis-Nonachlor**

Introduction

cis-Nonachlor is an organochlorine compound and one of the components of the technical-grade pesticide chlordane.^{[1][2]} Due to its persistence in the environment and potential for bioaccumulation, understanding its physical and chemical properties is crucial for environmental fate modeling, toxicological studies, and the development of analytical and remediation techniques.^[3] This guide provides a comprehensive overview of the known physical and chemical characteristics of **cis-Nonachlor**, intended for researchers, scientists, and professionals in drug development and environmental science.

Physical and Chemical Properties

The physical and chemical properties of **cis-Nonachlor** are summarized in the table below. It is important to note that some discrepancies exist in the reported values across different sources, which may be attributable to the analysis of technical mixtures versus pure compounds or different experimental conditions.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_5Cl_9$	[4] [5] [6] [7] [8] [9]
Molecular Weight	444.22 g/mol	[4] [5] [6] [7] [8]
CAS Number	5103-73-1	[5] [6] [7] [9] [10] [11]
Appearance	Colorless liquid or solid	[10]
Odor	Slightly pungent, chlorine-like	[4]
Melting Point	102-106 °C	[4]
Boiling Point	80.7 °C (for a solution in Cyclohexane)	[10]
Water Solubility	8.2×10^{-3} mg/L at 25 °C (for nonachlor)	[12]
Vapor Pressure	1.0×10^{-6} mmHg (for nonachlor)	[12]
Octanol-Water Partition Coefficient (log K_{ow})	3.44 to 6.20	[10] [12]
Henry's Law Constant	2.5×10^{-5} atm·m ³ /mol at 25 °C (estimated for nonachlor)	[12]

Detailed Discussion of Properties

Molecular Structure and Identity

cis-Nonachlor is a cyclodiene pesticide with the systematic IUPAC name (1R,2R,3S,5R,6S,7S)-1,3,4,5,7,8,9,10,10-nonachlorotricyclo[5.2.1.0^{2,6}]dec-8-ene.[\[6\]](#)[\[8\]](#) Its structure is characterized by a complex, chlorinated tricyclic system.

Physical State and Appearance

There is some inconsistency in the reported physical state of **cis-Nonachlor**. While some sources describe it as a solid with a melting point range of 102-106°C, others list it as a colorless liquid, though this may refer to a solution of the compound.[\[4\]](#)[\[10\]](#)

Solubility and Partitioning Behavior

The water solubility of nonachlor is very low, estimated at 8.2×10^{-3} mg/L at 25°C.[12] This low aqueous solubility is indicative of its hydrophobic nature.

The octanol-water partition coefficient ($\log K_{\text{o/w}}$) is a key parameter for assessing the environmental partitioning and bioaccumulation potential of a chemical.[13] Reported values for **cis-Nonachlor**'s $\log K_{\text{o/w}}$ vary, with one source indicating a value of 3.44 for a cyclohexane solution and another an estimated value of 6.20 for nonachlor.[10][12] This wide range highlights the uncertainty in this value and the need for standardized experimental determination. A high $\log K_{\text{o/w}}$ value suggests a strong tendency to partition into fatty tissues and organic matter in the environment.[13]

Experimental Protocols

The determination of the physical and chemical properties of organochlorine pesticides like **cis-Nonachlor** requires precise and validated analytical methods.

Determination of Purity and Identity

The identity and purity of **cis-Nonachlor** standards and samples are typically determined using gas chromatography (GC) coupled with mass spectrometry (MS).[7] Negative ionization MS is a particularly effective technique for the complete analysis of technical chlordane and its components.[7]

Analysis in Environmental and Biological Matrices

A common workflow for the analysis of **cis-Nonachlor** in environmental samples such as soil, sediment, or biological tissues involves several steps:

- Extraction: Soxhlet extraction with a solvent like dichloromethane is a conventional method for extracting organochlorine pesticides from solid matrices.[14]
- Cleanup: The crude extract often contains interfering compounds that need to be removed. Gel permeation chromatography (GPC) is used to remove large molecules like lipids.[14][15] This is followed by adsorption chromatography, for instance using an alumina-over-silica column, to separate the analytes into fractions.[14][15]

- Analysis: The cleaned and fractionated extract is then analyzed by dual capillary-column GC with electron-capture detection (GC/ECD), a highly sensitive method for halogenated compounds.[14][15]

Determination of Octanol-Water Partition Coefficient (K_ol)

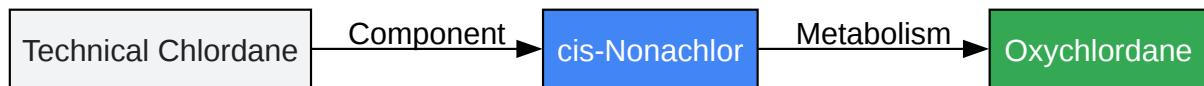
Several methods are available for the experimental determination of K_ol:

- Shake-Flask Method: This traditional method involves dissolving the substance in a mixture of n-octanol and water, shaking the mixture until equilibrium is reached, and then measuring the concentration of the substance in each phase.[13]
- Generator Column Method: This method is suitable for hydrophobic substances and involves pumping water through a column packed with a solid support coated with a saturated solution of the test substance in n-octanol. The concentration in the aqueous eluate is then measured.
- High-Performance Liquid Chromatography (HPLC): The K_ol can be estimated based on the retention time of the substance on a reverse-phase HPLC column. This method is less labor-intensive but may be less accurate than direct methods.[16]

Visualizations

Metabolic Pathway

cis-Nonachlor is a constituent of technical chlordane and is metabolized in organisms to oxychlordane, which is also a persistent and bioaccumulative compound.[1][3]

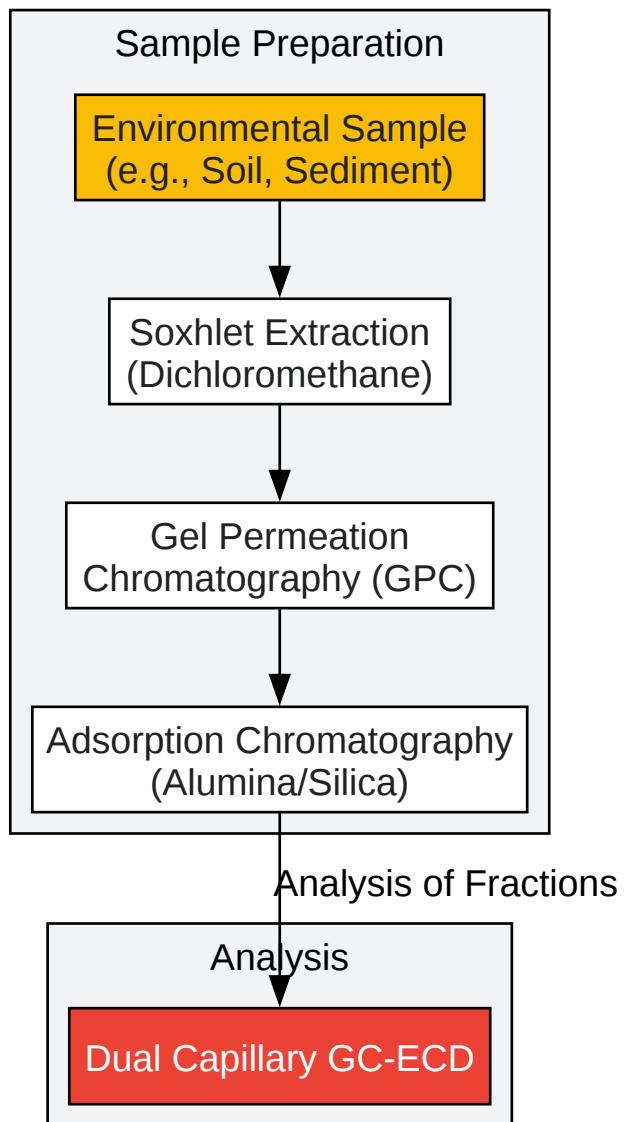


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Caption: Metabolic relationship of **cis-Nonachlor**.

Experimental Workflow for Analysis

The following diagram illustrates a typical workflow for the analysis of **cis-Nonachlor** in an environmental sample.



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Caption: Analytical workflow for **cis-Nonachlor**.

Conclusion

cis-Nonachlor is a persistent organochlorine pesticide with a distinct set of physical and chemical properties that govern its environmental behavior and biological interactions. While key data such as its molecular weight and formula are well-established, some properties like its

melting point and octanol-water partition coefficient show variability in the literature, underscoring the need for further standardized measurements. The detailed experimental protocols for its analysis are crucial for accurate environmental monitoring and risk assessment. The provided visualizations of its metabolic context and analytical workflow offer a clear summary for researchers in the field.

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